

Application Notes and Protocols for the Novelty-Suppressed Feeding Test with Spadin

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Compound of Interest

Compound Name: Spadin

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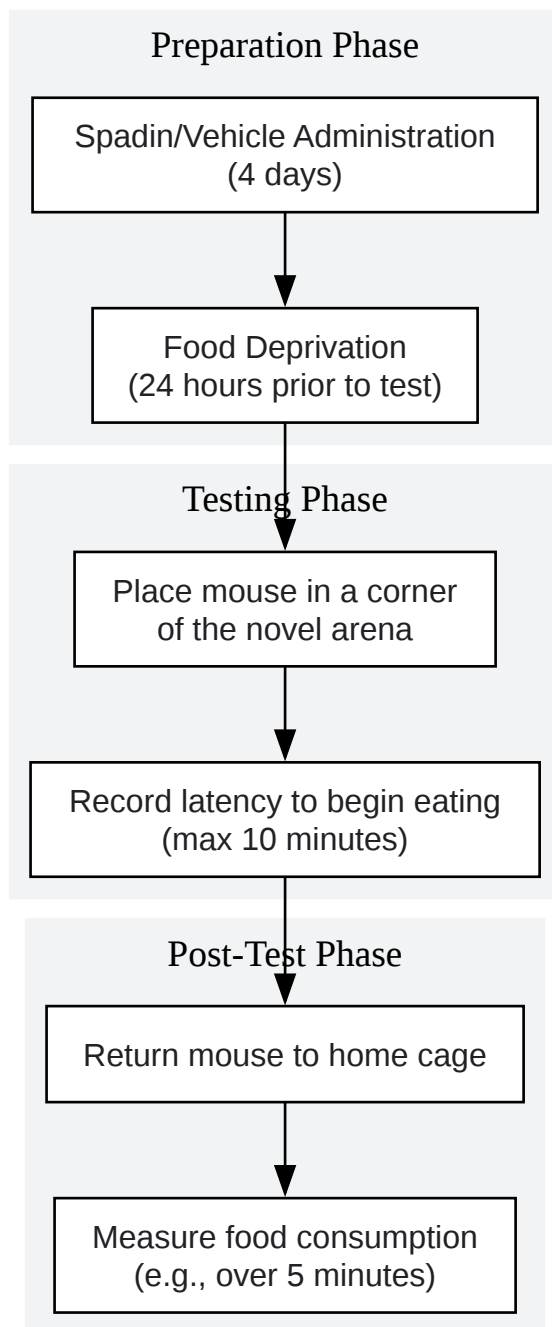
These application notes provide a comprehensive overview and detailed protocol for utilizing the neuropeptide **Spadin** in the Novelty-Suppressed Feeding Test (NSFT), a widely used behavioral assay for assessing anxiety- and depression-like behaviors in rodents. **Spadin**, a specific blocker of the TREK-1 potassium channel, has demonstrated rapid antidepressant and anxiolytic effects, making the NSFT a crucial test for evaluating its therapeutic potential.

Introduction

The Novelty-Suppressed Feeding Test (NSFT) is a conflict-based behavioral paradigm that measures the latency of a food-deprived animal to approach and eat a familiar food in a novel and potentially threatening environment.[1][2][3] This test is particularly sensitive to chronic antidepressant treatment, which aligns with the therapeutic timeline observed in human patients.[1][2] **Spadin**, a naturally derived peptide, acts by inhibiting the two-pore-domain potassium channel TREK-1.[4][5] This channel is involved in regulating neuronal excitability, and its inhibition is linked to antidepressant and anxiolytic-like effects.[4][6][7][8] Studies have shown that a subchronic, 4-day treatment with **Spadin** significantly reduces the latency to feed in the NSFT, demonstrating its rapid onset of action compared to traditional antidepressants like fluoxetine.[4][9]

Mechanism of Action: Spadin and TREK-1 Signaling

Spadin exerts its effects by blocking the TREK-1 channel.[4][5][10] In physiological conditions, TREK-1 channels contribute to the resting membrane potential of neurons, and their activation leads to hyperpolarization, thus reducing neuronal excitability. By inhibiting TREK-1, **Spadin** leads to membrane depolarization, an increase in neuronal firing rate, and enhanced neurotransmission, particularly in serotonergic pathways.[4][5][11][12] This modulation of neuronal activity in brain regions associated with mood and anxiety, such as the hippocampus and dorsal raphe nucleus, is believed to underlie its antidepressant and anxiolytic properties.[4][13]



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References

- 1. samuelslab.com [samuelslab.com]
- 2. researchwithrutgers.com [researchwithrutgers.com]
- 3. transpharmation.com [transpharmation.com]
- 4. Spadin, a Sortilin-Derived Peptide, Targeting Rodent TREK-1 Channels: A New Concept in the Antidepressant Drug Design - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Antidepressive and anxiolytic effects of ostruthin, a TREK-1 channel activator - PMC [pmc.ncbi.nlm.nih.gov]
- 7. What are TREK1 stimulators and how do they work? [synapse.patsnap.com]
- 8. Frontiers | Role of TREK-1 in Health and Disease, Focus on the Central Nervous System [frontiersin.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. The peptidic antidepressant spadin interacts with prefrontal 5-HT(4) and mGluR(2) receptors in the control of serotonergic function - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. perso.univ-rennes1.fr [perso.univ-rennes1.fr]
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